Technical Guide: 4,5-Dimethyl-2-nitrobenzonitrile (CAS 15089-77-7)

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Compound of Interest	
Compound Name:	*4,5-Dimethyl-2-nitrobenzonitrile*
CAS No.:	*15089-77-7*
Cat. No.:	*B173504*

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Safe Handling, Synthesis Context, and Physicochemical Profiling

Executive Summary

4,5-Dimethyl-2-nitrobenzonitrile (CAS 15089-77-7) is a specialized aromatic building block primarily utilized in the synthesis of nitrogenous heterocycles, specifically quinazolines and indoles.[1][2][3][4] These scaffolds are ubiquitous in medicinal chemistry, serving as the core pharmacophore for numerous kinase inhibitors (e.g., EGFR inhibitors).

As a nitro-substituted benzonitrile, this compound presents a dual-hazard profile: the nitro group confers potential thermal instability and energetic decomposition risks, while the nitrile moiety poses acute toxicity hazards (metabolic cyanide release) and skin absorption risks. This guide synthesizes standard safety protocols with field-proven handling strategies for drug discovery workflows.

Chemical Identity & Physicochemical Profiling

The "Fingerprint" of the molecule.

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Property	Data	Note
Chemical Name	4,5-Dimethyl-2-nitrobenzonitrile	
CAS Number	15089-77-7	Unique Identifier
Molecular Formula	$C_9H_8N_2O_2$	
Molecular Weight	176.17 g/mol	
Physical State	Crystalline Solid	Pale yellow to orange (typical of nitroaromatics)
Solubility	DMSO, Methanol, DCM, Ethyl Acetate	Poorly soluble in water
Melting Point	~100–110 °C (Predicted)	Experimental verification required per batch
SMILES	CC1=CC(=C(C=C1C)N(=O)=O)C#N	

Hazard Architecture & Toxicology

Mechanistic understanding of risks beyond simple GHS codes.

The hazard profile of **4,5-Dimethyl-2-nitrobenzonitrile** is derived from its functional groups. The electron-withdrawing nitro group activates the ring, making it susceptible to nucleophilic attack, but also increases the compound's oxidative potential.

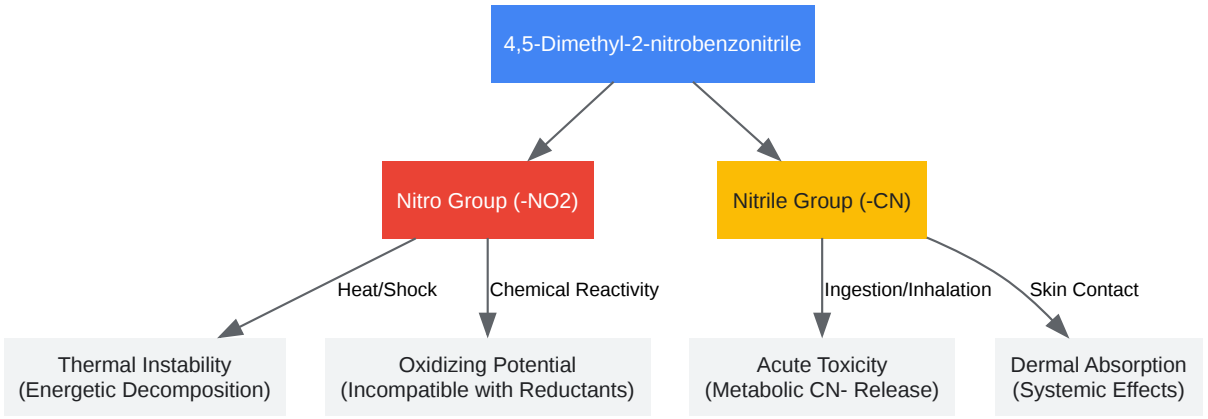
3.1 GHS Classification (Aggregated/Predicted)

- Acute Toxicity (Oral): Category 3/4 (Toxic/Harmful if swallowed).
- Acute Toxicity (Dermal): Category 4 (Harmful in contact with skin).
- Skin/Eye Irritation: Category 2/2A (Causes irritation).
- Specific Target Organ Toxicity (STOT): Respiratory irritation (Single Exposure).

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3.2 Mechanistic Hazard Logic

The following diagram illustrates the decision logic for hazard assessment based on structural motifs.



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Figure 1: Structural Hazard Assessment. The nitro group drives reactivity risks, while the nitrile group drives toxicological risks.

Safe Handling & Storage Architecture

Protocols designed for self-validation and error prevention.

4.1 Engineering Controls

- Primary Barrier: All weighing and transfer operations must occur inside a certified chemical fume hood.
- Static Control: Nitro compounds can be sensitive to electrostatic discharge (ESD). Use antistatic weighing boats and ground all metal spatulas/equipment.

4.2 Personal Protective Equipment (PPE) Matrix

Scientific rationale for PPE selection:

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PPE Type	Material Recommendation	Rationale
Gloves (Solid)	Nitrile (Double gloved)	Sufficient for dry solid handling.
Gloves (Solution)	Laminate (Silver Shield) or Butyl	If dissolved in DCM or Acetone, standard nitrile degrades rapidly, facilitating transdermal absorption of the nitro-compound.
Respiratory	N95 (if hood unavailable)	Prevent inhalation of dust; nitroaromatics are potent methemoglobinemia inducers.
Eye Protection	Chemical Goggles	Safety glasses allow side-entry of dusts; goggles seal the ocular cavity.

4.3 Storage Logic

- Temperature: Store at 2–8°C (Refrigerated). While stable at room temperature, cooler storage mitigates slow thermal decomposition over months.
- Segregation: Store away from strong reducing agents (e.g., hydrides, hydrogenation catalysts) and strong bases. The nitro group can react violently with reductants; the nitrile α-protons (though deactivated here) can participate in base-catalyzed condensations.

Emergency Response Protocols

Actionable workflows for fire and exposure scenarios.

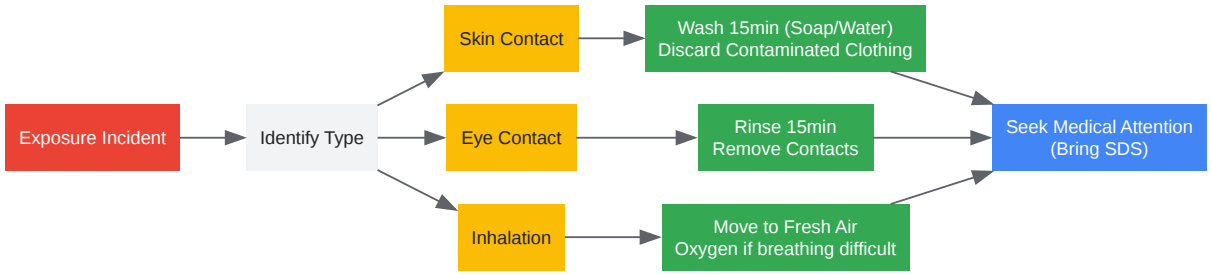
5.1 Fire Fighting Strategy

CRITICAL: Do NOT use a solid water jet.

- Reasoning: Water jets can scatter the burning chemical, spreading the fire. Furthermore, hydrolysis of the nitrile at high temperatures can release toxic ammonia or traces of cyanide.
- Preferred Media: CO_2, Dry Chemical, or Alcohol-Resistant Foam.

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5.2 Exposure Response Workflow



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Figure 2: Emergency Response Triage. Immediate decontamination is prioritized before transport to medical facilities.

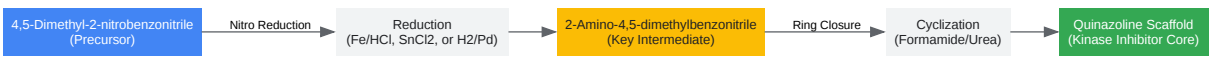
Synthesis & Application Context

Why this molecule matters in drug development.

4,5-Dimethyl-2-nitrobenzonitrile is a "gateway" molecule. The ortho relationship between the nitro and nitrile groups allows for a reductive cyclization cascade, a powerful method for generating Quinazolines and Indoles.

6.1 Synthetic Pathway: The Reductive Cyclization

In a typical medicinal chemistry workflow (e.g., synthesizing Gefitinib analogs), the nitro group is reduced to an amine. The amine then attacks the nitrile carbon (often activated by a formamide or urea equivalent) to close the ring.



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Figure 3: Synthetic utility in drug discovery. The compound serves as a precursor to the 2-aminobenzonitrile pharmacophore.

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6.2 Experimental Insight

When performing the reduction (Step 1 in Figure 3), researchers should be aware that the reaction can be highly exothermic.

- Protocol Tip: If using catalytic hydrogenation (H_2/Pd-C), ensure the nitrile group is not over-reduced to the benzylamine. Using stoichiometric reductants like Iron (Fe) in acetic acid or Stannous Chloride ($SnCl_2$) often provides better chemoselectivity for the nitro group in the presence of a nitrile [1].

Disposal & Environmental Fate

- Disposal: Do not dispose of via sink. This compound must be incinerated in a chemical combustor equipped with an afterburner and scrubber to handle nitrogen oxides (NOx) and potential cyanide effluents.
- Environmental Fate: High potential for persistence in aquatic environments due to low water solubility. Considered toxic to aquatic life with long-lasting effects (Aquatic Chronic 2).

References

- Reduction of Nitroarenes: Smith, M. B. (2020). March's Advanced Organic Chemistry: Reactions, Mechanisms, and Structure. Wiley. (General reference for chemoselective nitro reduction).
- Quinazoline Synthesis: Asif, M. (2014). "Chemical Characteristics and Medicinal Values of Quinazoline Derivatives." International Journal of Medicinal Chemistry. Link
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- CAS Verification: BLD Pharm. "Product BD362255: **4,5-Dimethyl-2-nitrobenzonitrile**."[2][5][6] Link

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